

# Proper Disposal and Handling of GoSlo-SR-5-69

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## Compound of Interest

Compound Name: GoSlo-SR-5-69

Cat. No.: B2989940

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Logistical Information for the Handling and Disposal of the BK Channel Activator, **GoSlo-SR-5-69**.

This document provides crucial procedural guidance for the safe operational use and disposal of **GoSlo-SR-5-69**, ensuring laboratory safety and compliance with standard chemical handling protocols. By offering value beyond the product itself, we aim to be your preferred source for laboratory safety and chemical handling information, fostering a deep trust in our commitment to your research and safety.

## Chemical and Physical Properties

A summary of the key quantitative data for **GoSlo-SR-5-69** is presented below for easy reference.

Property	Value	Source
Molecular Weight	470.47 g/mol	
Formula	C <sub>24</sub> H <sub>19</sub> N <sub>2</sub> NaO <sub>5</sub> S	
Purity	≥98%	
EC <sub>50</sub>	251 nM	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at room temperature	
CAS Number	1363419-31-1	

## Proper Disposal Procedures

While a specific Safety Data Sheet (SDS) for **GoSlo-SR-5-69** is not publicly available, a general SDS from the manufacturer for non-hazardous substances provides foundational guidance. The following step-by-step disposal plan is based on this information and established best practices for chemical waste management.

Step 1: Personal Protective Equipment (PPE) Before handling **GoSlo-SR-5-69** for disposal, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

Step 2: Waste Collection

- Solid Waste: Collect any solid **GoSlo-SR-5-69** waste, including empty vials and contaminated consumables (e.g., weigh boats, pipette tips), in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **GoSlo-SR-5-69** should be collected in a separate, labeled hazardous waste container. Do not pour solutions down the drain.

- Spills: In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and collect it into the designated hazardous waste container.

Step 3: Labeling Properly label the hazardous waste container with the following information:

- The words "Hazardous Waste"
- The full chemical name: Sodium 1-Amino-9,10-dioxo-4-((5,6,7,8-tetrahydronaphthalen-2-yl)amino)-9,10-dihydroanthracene-2-sulfonate
- The concentration of the waste
- The date of accumulation

Step 4: Storage of Waste Store the sealed and labeled hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials, until it can be collected by your institution's environmental health and safety (EHS) department.

Step 5: Final Disposal Arrange for the disposal of the hazardous waste through your institution's EHS department. They will ensure the waste is disposed of in accordance with all local, state, and federal environmental regulations.

## Experimental Protocol: Electrophysiological Recording of BK Channels

The following is a detailed methodology for a key experiment involving **GoSlo-SR-5-69**, as described in the scientific literature.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Objective: To characterize the effects of **GoSlo-SR-5-69** on large conductance,  $\text{Ca}^{2+}$ -activated  $\text{K}^+$  (BK) channels in rabbit bladder smooth muscle cells using the patch-clamp technique.[\[1\]](#)[\[2\]](#)

Materials:

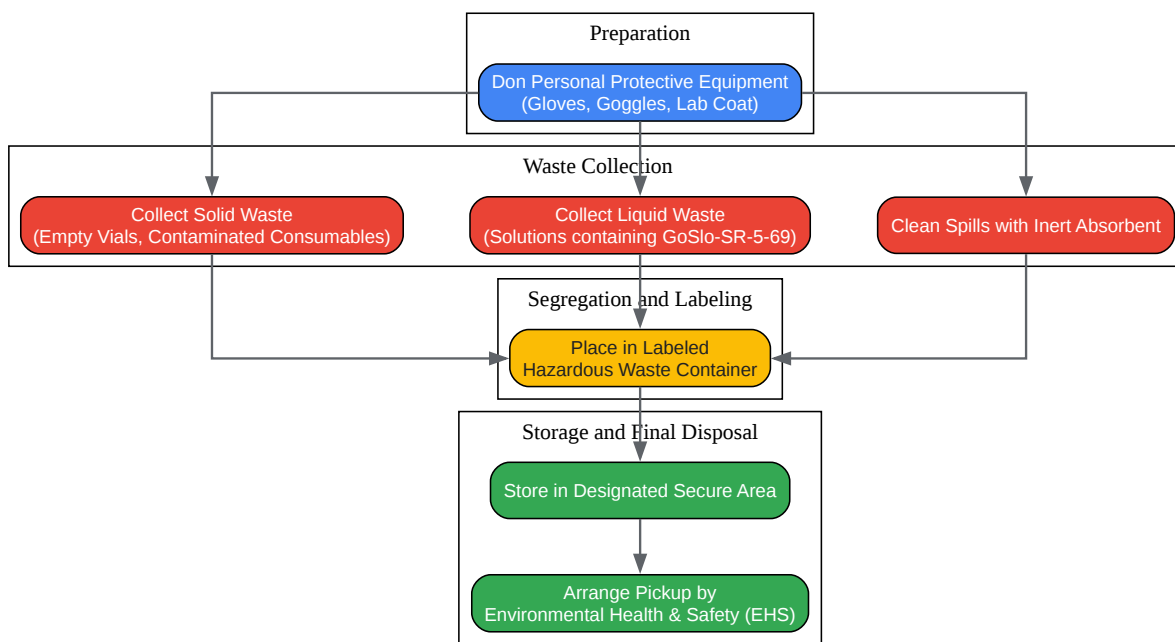
- **GoSlo-SR-5-69**
- Rabbit bladder smooth muscle cells

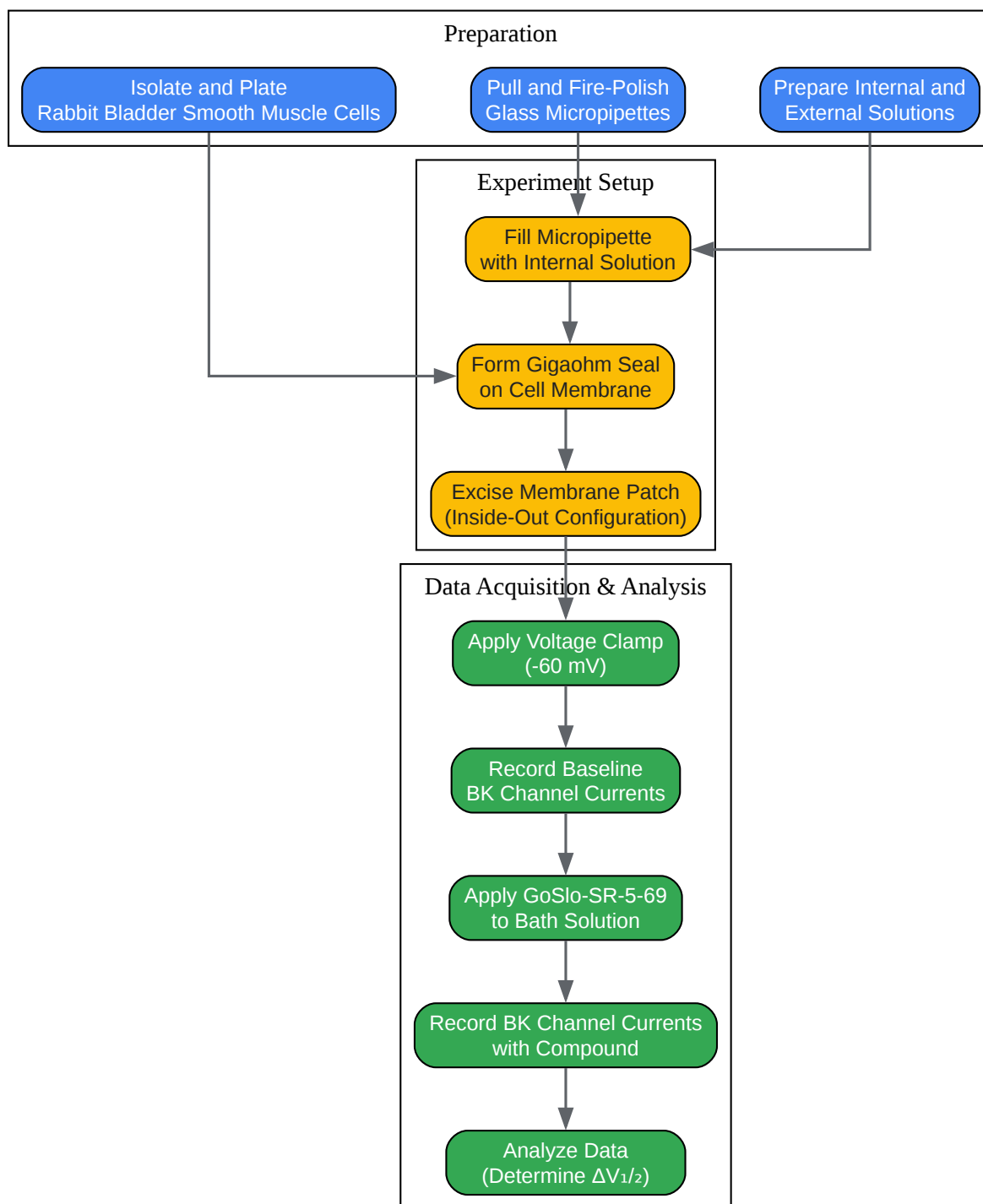
- Patch-clamp rig (amplifier, micromanipulator, microscope)
- Borosilicate glass capillaries for micropipettes
- Solutions:
  - Pipette solution (internal): Symmetrical  $K^+$  solution (e.g., 140 mM KCl, 10 mM HEPES, 10 mM Glucose, pH 7.2) with either 1 mM EGTA (for  $[Ca^{2+}] < 100$  nM) or 1 mM HEDTA (for  $[Ca^{2+}] > 300$  nM).[2]
  - Bath solution (external): Same as the pipette solution.

#### Procedure:

- Cell Preparation: Isolate rabbit bladder smooth muscle cells by enzymatic digestion and plate them in 35 mm Petri dishes.[2]
- Pipette Preparation: Pull micropipettes from borosilicate glass capillaries and fire-polish the tips to an appropriate diameter.
- Electrode Filling: Fill the micropipette with the internal solution.
- Seal Formation: Approach a cell with the micropipette and apply gentle suction to form a high-resistance ( $>1$  G $\Omega$ ) seal between the pipette tip and the cell membrane.
- Excised Patch Formation: Excise a patch of the cell membrane to achieve the inside-out configuration.
- Voltage Clamp: Hold the membrane patch at a potential of -60 mV.[2]
- Data Acquisition: Evoke BK channel currents using voltage ramps (e.g., 100 mV/sec).[2]
- Application of **GoSlo-SR-5-69**: Apply **GoSlo-SR-5-69** to the bath solution at the desired concentration (e.g., 1  $\mu$ M) to observe its effect on channel activity.[1][3]
- Data Analysis: Analyze the recorded currents to determine the effect of **GoSlo-SR-5-69** on the voltage required for half-maximal activation ( $V_{1/2}$ ) of the BK channels.[1]

## Visualizations





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## References

- 1. Development of GoSlo-SR-5-69, a potent activator of large conductance  $\text{Ca}^{2+}$ -activated  $\text{K}^{+}$  (BK) channels - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. physoc.org [physoc.org]
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